

Structural Activity Relationship (SAR) of Piperidin-3-ylmethanol Analogs

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Compound of Interest

Compound Name: *Piperidin-3-ylmethanol hydrochloride*
CAS No.: 400771-49-5
Cat. No.: B1370018

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Executive Summary: The Privileged Scaffold

Piperidin-3-ylmethanol (3-hydroxymethylpiperidine) represents a "privileged scaffold" in modern medicinal chemistry.^[1] Its structural versatility stems from its ability to project functional groups into specific receptor sub-pockets while maintaining a defined spatial orientation due to its chiral center at C3.^[1] Unlike the rigid planarity of aromatic rings, the piperidine ring offers a three-dimensional (sp³-rich) architecture that improves solubility and metabolic stability—critical factors in escaping the "flatland" of traditional drug discovery.

This guide objectively compares the performance of Piperidin-3-ylmethanol analogs across two distinct therapeutic classes: Renin Inhibitors (Cardiovascular) and Muscarinic Antagonists (CNS/Respiratory), providing experimental data and synthesis protocols to support lead optimization.

Critical Analysis: The Scaffold Architecture

The core utility of the piperidin-3-ylmethanol scaffold lies in its vectorial functionalization potential.^[1]

- **N1-Position:** The basic nitrogen serves as a primary anchor point (often protonated at physiological pH) or a site for hydrophobic extension (via N-alkylation/acylation) to reach distal hydrophobic pockets.[\[1\]](#)
- **C3-Chiral Center:** The (R) and (S) enantiomers often display >100-fold differences in potency.[\[1\]](#) The hydroxymethyl group acts as a hydrogen bond donor/acceptor or a handle for further extension (e.g., into ethers or carbamates).
- **C4/C5-Positions:** Substitution here controls the ring conformation (chair vs. boat) and can lock the molecule into a bioactive conformation.

Physicochemical Profile

Property	Value / Characteristic	Impact on Drug Design
Molecular Weight	115.17 g/mol	Low MW allows for significant decoration without violating Lipinski's Rule of 5. [1]
pKa (Conj. Acid)	~9.5	Basic amine ensures high solubility but may require masking (prodrug) or modulation for CNS penetration. [1]
Chirality	One stereocenter (C3)	Enantioselective synthesis is required; (3R) and (3S) often show distinct biological profiles. [1]
Fsp3 Fraction	1.0 (Core)	High sp3 character correlates with improved clinical success rates compared to flat aromatics. [1]

Comparative SAR Case Studies

Case Study A: Renin Inhibitors (Hypertension)

Renin inhibition requires blocking the large, hydrophobic S1/S3 pockets of the enzyme. Piperidine analogs have emerged as potent non-peptidomimetic alternatives to Aliskiren.[\[1\]](#)

Mechanism: The 3,4-disubstituted piperidine scaffold positions a "warhead" (often a transition-state mimic) to interact with the catalytic aspartates, while the N1 and C3 substituents fill the S3 and S4 sub-pockets.

Key SAR Findings:

- C3-Position: The hydroxymethyl group is often derivatized into an ether or carbamate.[\[1\]](#)
Bulky lipophilic groups here improve affinity for the S3 hydrophobic pocket.[\[1\]](#)
- C4-Position: An aromatic substituent (e.g., phenyl) at C4 is critical for pi-stacking interactions within the active site.[\[1\]](#)
- N1-Position: Substitution with a renin-specific "tail" (e.g., alkoxy-substituted phenyl) dramatically improves potency ($IC_{50} < 1 \text{ nM}$).[\[1\]](#)

Comparative Data: Renin Inhibition Potency

Data derived from optimization studies of 3,4-disubstituted piperidines.

Compound ID	Core Scaffold	C3-Substituent	C4-Substituent	Renin IC50 (nM)	Selectivity (vs. Cathepsin D)
Reference (Aliskiren)	Octanamide	--	--	0.6	>5000x
Analog 1 (Early Hit)	Piperidine	-CH2OH (Free OH)	Phenyl	450	>100x
Analog 2	Piperidine	-CH2-O-Ph (Ether)	Phenyl	28	>500x
Compound 26g	3,9-diazabicyclo	Fused Ring	Substituted	0.20	>1000x

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Insight: The transition from a simple hydroxymethyl (Analog 1) to a functionalized ether (Analog 2) improves potency by >15-fold. Further rigidification into a bicyclic system (Compound 26g) rivals the clinical standard.^[1]

Case Study B: Muscarinic Antagonists (M2/M3 Receptors)

In the context of Muscarinic Acetylcholine Receptors (mAChRs), the piperidin-3-ylmethanol scaffold is used to space a basic nitrogen from a lipophilic pharmacophore.

Key SAR Findings:

- **Selectivity (M2 vs M3):** The distance between the basic nitrogen and the hydrogen-bonding hydroxyl group is a determinant of subtype selectivity.^[1]
- **Stereochemistry:** The (R)-enantiomer typically exhibits higher affinity for M3 receptors (bronchodilation target), while the (S)-enantiomer may show M2 preference or reduced activity.^[1]
- **N-Substitution:** Bulky hydrophobic groups (e.g., cyclohexylmethyl) at N1 are essential for high affinity, interacting with the tyrosine lid of the receptor.

Comparative Data: Receptor Subtype Selectivity

Comparison of N-substituted piperidin-3-ylmethanol derivatives.

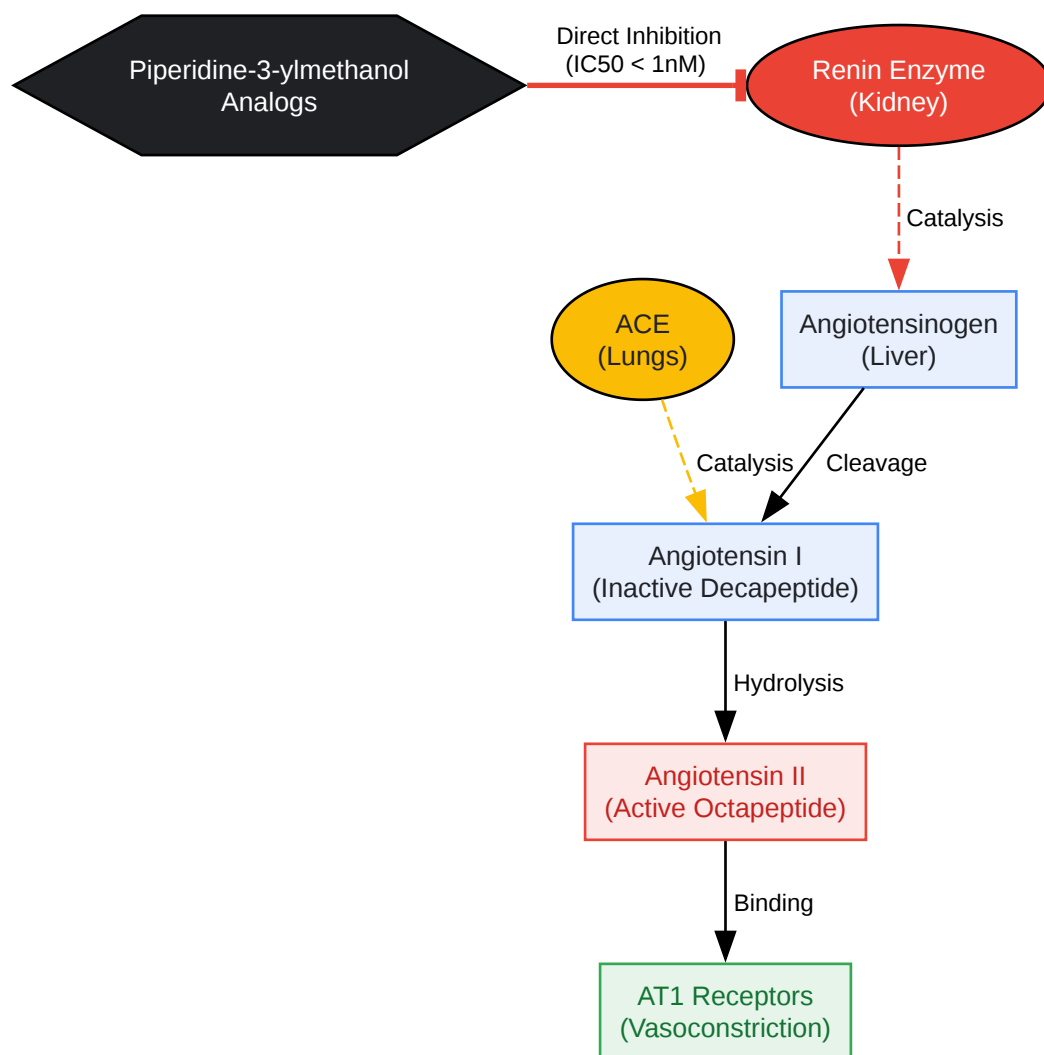
Compound	Stereochemistry	N-Substituent	M3 Ki (nM)	M2 Ki (nM)	M2/M3 Selectivity Ratio
Analog A	Racemic	Methyl	1200	850	0.7 (Non-selective)
Analog B	(R)-isomer	Cyclohexylethyl	0.31	30	~100 (M3 Selective)
Analog C	(S)-isomer	Cyclohexylethyl	45	15	0.3 (M2 Selective)

“

Insight: Stereochemistry is the "switch" for selectivity.^[1] Researchers targeting COPD (M3 antagonism) must isolate the (R)-isomer to avoid M2-mediated cardiac side effects.^[1]

Visualizing the Mechanism

To understand the context of Renin inhibition, the following diagram illustrates the Renin-Angiotensin-Aldosterone System (RAAS) and the precise intervention point of Piperidine-based inhibitors.



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Figure 1: The Renin-Angiotensin-Aldosterone System (RAAS).[1] Piperidine analogs act as Direct Renin Inhibitors (DRIs), blocking the rate-limiting step of the cascade.

Detailed Experimental Protocols

Protocol 1: Synthesis of N-Benzyl-3-Hydroxymethylpiperidine

This protocol describes the synthesis of a key intermediate often used to introduce the N-benzyl "anchor" before functionalizing the hydroxyl group.[1]

Reagents:

- 3-Hydroxymethylpiperidine (1.0 eq)[1]
- Benzyl Chloride (1.1 eq)
- Potassium Carbonate (K₂CO₃, 2.5 eq)
- Acetonitrile (ACN, Solvent)[2]
- Potassium Iodide (KI, 0.1 eq - Catalyst)

Workflow:

- Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 3-hydroxymethylpiperidine (11.5 g, 100 mmol) in ACN (100 mL).
- Base Addition: Add anhydrous K₂CO₃ (34.5 g, 250 mmol) and catalytic KI (1.6 g, 10 mmol). Stir at room temperature for 15 minutes.
- Alkylation: Add Benzyl Chloride (12.6 mL, 110 mmol) dropwise over 20 minutes.
- Reflux: Heat the mixture to reflux (80-82°C) for 12 hours. Monitor reaction progress by TLC (DCM:MeOH 9:1).
- Workup: Cool to room temperature. Filter off the inorganic salts.[1] Concentrate the filtrate under reduced pressure.
- Purification: Dissolve residue in Ethyl Acetate (100 mL), wash with water (2 x 50 mL) and brine (50 mL). Dry over Na₂SO₄. [1][3]
- Yield: Purify via flash column chromatography (Hexane:EtOAc) to yield the product as a pale yellow oil (~85-90% yield).

Self-Validation Check:

- ¹H NMR (CDCl₃): Look for the disappearance of the NH signal and the appearance of the benzylic singlet (~3.5 ppm).
- Mass Spec: Confirm M+H peak at m/z ~206.

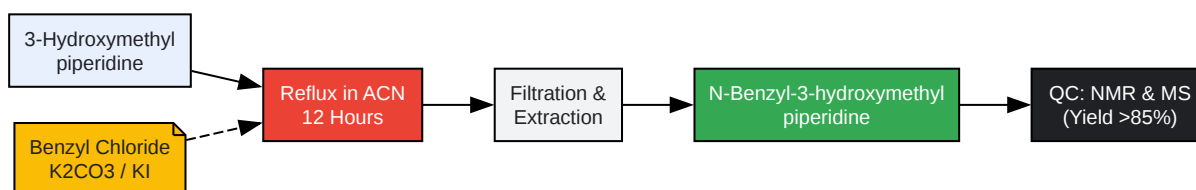
Protocol 2: In Vitro Renin Inhibition Assay (FRET-based)

To verify the activity of synthesized analogs.^[1]

- Substrate: Use a FRET peptide substrate (e.g., DABCYL-gaba-Ile-His-Pro-Phe-His-Leu-Val-Ile-His-Thr-EDANS).^[1]
- Buffer: 50 mM MOPS, pH 7.4, 100 mM NaCl, 0.05% Tween-20.
- Procedure:
 - Mix 10 nM Recombinant Human Renin with varying concentrations of the Piperidine Analog (0.1 nM to 10 μ M) in a black 96-well plate.
 - Incubate for 30 minutes at 37°C to allow equilibrium binding.
 - Add FRET substrate (final concentration 5 μ M).^[1]
 - Measure fluorescence increase (Ex: 340 nm, Em: 490 nm) continuously for 20 minutes.
- Analysis: Plot initial velocity (RFU/min) vs. log[Inhibitor]. Fit to a 4-parameter logistic equation to determine IC₅₀.^[1]

Synthesis Workflow Visualization

The following diagram outlines the logical flow for synthesizing the N-benzyl intermediate, a common starting point for both Renin and Muscarinic ligands.



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Figure 2: Step-by-step synthesis workflow for the N-alkylation of the piperidine scaffold.

References

- Renin Inhibitors Design & Optimization
 - Design and optimization of new piperidines as renin inhibitors. ResearchGate.[1][4]
- Muscarinic Antagonist Selectivity
 - Diphenylsulfone muscarinic antagonists: piperidine derivatives with high M2 selectivity.[1][5] PubMed.[1]
- General Scaffold Chemistry
 - Piperidin-3-ylmethanol | C₆H₁₃NO | CID 107308.[1] PubChem.[1]
- Synthesis Protocols
 - Novel synthesis process of N-benzyl-3-piperidinol.[1][2][6][7] Google Patents (CN101817779B).[1]
- Stereochemical Importance
 - Application of Chiral Piperidine Scaffolds in Drug Design.[1] Thieme Connect.[1]

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Sources

- 1. Piperidin-3-ylmethanol | C₆H₁₃NO | CID 107308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Process For Preparation Of N Benzyl 3 Hydroxy Piperidine [quickcompany.in]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. researchgate.net [researchgate.net]

- 5. Quantitative structure-selectivity relationship for M2 selectivity between M1 and M2 of piperidiny l piperidine derivatives as muscarinic antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. CN101817779B - Novel synthesis process of N-benzyl-3-piperidinol, novel nickel-based catalyst and preparation method thereof - Google Patents [patents.google.com]
- 7. CN101817779A - Novel synthesis process of N-benzyl-3-piperidinol, novel nickel-based catalyst and preparation method thereof - Google Patents [patents.google.com]
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